

Spectroscopic Data of Nuezhenidic Acid: A Technical Overview

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Compound of Interest

Compound Name: *Nuezhenidic acid*

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Introduction

Nuezhenidic acid, a naturally occurring iridoid glycoside, has garnered interest within the scientific community for its potential therapeutic applications. A thorough understanding of its chemical structure and properties is paramount for any research and development efforts. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are indispensable tools for elucidating the molecular structure and confirming the identity of such compounds.

This technical guide provides a summary of the available physicochemical data for **Nuezhenidic acid** and outlines standardized experimental protocols for acquiring comprehensive spectroscopic data. Due to the limited availability of published, raw spectroscopic data for **Nuezhenidic acid**, this document focuses on the established methodologies for its characterization.

Physicochemical Properties of Nuezhenidic Acid

A summary of the key computed properties for **Nuezhenidic acid** is presented below, based on publicly available data.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₄ O ₁₄	PubChem[1]
Molecular Weight	452.4 g/mol	PubChem[1]
IUPAC Name	2-[(2S,3S,4R)-3-(carboxymethyl)-3-hydroxy-5-methoxycarbonyl-2-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2,4-dihydropyran-4-yl]acetic acid	PubChem[1]
CAS Number	183238-67-7	PubChem[1]

Experimental Protocols for Spectroscopic Analysis

The following sections detail the standard methodologies for obtaining NMR, IR, and MS data for a natural product like **Nuezhenidic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule.

1. Sample Preparation:

- Dissolve approximately 5-10 mg of purified **Nuezhenidic acid** in a suitable deuterated solvent (e.g., CDCl₃, MeOD, DMSO-d₆). The choice of solvent is critical to ensure the sample is fully dissolved and to avoid interference with the signals of interest.
- Transfer the solution to a 5 mm NMR tube.

2. Instrumentation and Data Acquisition:

- Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- Acquire a suite of one-dimensional (1D) and two-dimensional (2D) NMR spectra:
 - ^1H NMR: To identify the number and types of protons.
 - ^{13}C NMR: To determine the number and types of carbon atoms.
 - DEPT (Distortionless Enhancement by Polarization Transfer): To differentiate between CH, CH_2 , and CH_3 groups.
 - COSY (Correlation Spectroscopy): To identify proton-proton couplings.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded carbon and proton atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between carbons and protons, which is crucial for assembling the molecular structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

1. Sample Preparation:

- For solid samples, the Attenuated Total Reflectance (ATR) technique is commonly used. A small amount of the purified **Nuezhenidic acid** is placed directly on the ATR crystal.
- Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing it into a thin, transparent disk.

2. Instrumentation and Data Acquisition:

- Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Record the spectrum typically in the range of $4000\text{--}400\text{ cm}^{-1}$.

- Expected characteristic peaks for **Nuezhenidic acid** would include broad O-H stretches (from hydroxyl and carboxylic acid groups), C=O stretches (from ester and carboxylic acid groups), and C-O stretches.

Mass Spectrometry (MS)

MS provides information about the molecular weight and elemental composition of a compound.

1. Sample Preparation:

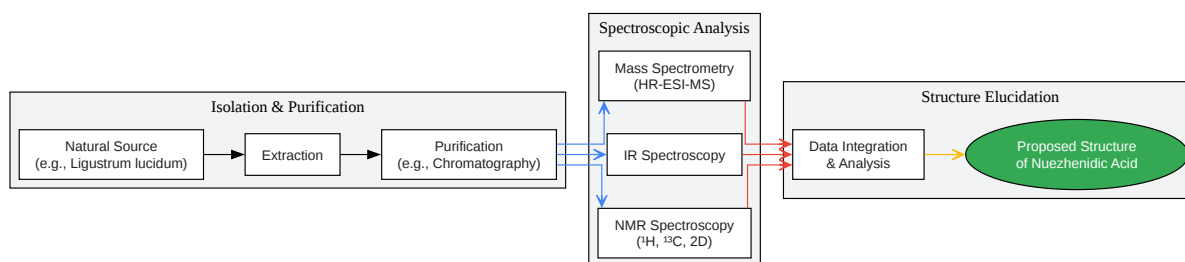
- Dissolve a small amount of the purified **Nuezhenidic acid** in a suitable volatile solvent (e.g., methanol, acetonitrile).

2. Instrumentation and Data Acquisition:

- Employ a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled with a soft ionization technique like Electrospray Ionization (ESI).
- ESI is particularly well-suited for polar molecules like **Nuezhenidic acid**.
- Acquire the mass spectrum in both positive and negative ion modes to observe the protonated molecule $[M+H]^+$ and the deprotonated molecule $[M-H]^-$, respectively.
- The high-resolution data allows for the precise determination of the molecular formula.

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the structural elucidation of a natural product like **Nuezhenidic acid** using spectroscopic methods.



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Caption: General workflow for the isolation and structural elucidation of **Nuezhenidic acid**.

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References

- 1. Nuezhenidic acid | C₁₇H₂₄O₁₄ | CID 134715173 - PubChem [pubchem.ncbi.nlm.nih.gov]
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